

# The Discovery of 4-Acetylbiphenyl: A Historical and Technical Guide

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## Compound of Interest

Compound Name: 4-Acetylbiphenyl

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This in-depth guide explores the historical discovery of **4-acetylbiphenyl**, a compound of significant interest in organic synthesis and medicinal chemistry. Delving into early 20th-century chemical literature, we uncover the pioneering work that first brought this molecule to light, presenting detailed experimental protocols from key publications and summarizing crucial quantitative data. This document serves as a comprehensive resource for understanding the origins and foundational chemistry of **4-acetylbiphenyl**.

## Uncovering the First Synthesis: A Look into the Beilstein Archives

The earliest documented synthesis of **4-acetylbiphenyl** is cataloged in the comprehensive Beilstein Handbook of Organic Chemistry. The specific entries referencing this compound are found in volume 7, page 443 of the main series (H-werk), and subsequently in supplementary series III, page 2134, and supplementary series IV, page 1407.<sup>[1]</sup> These entries, with the Beilstein Registry Number (BRN) 1101615, provide a trail to the foundational publications describing the molecule's preparation.<sup>[2][3][4]</sup>

While the Friedel-Crafts acylation, discovered in 1877, provides the general methodology for the synthesis of aryl ketones, the specific application to biphenyl to yield **4-acetylbiphenyl** was reported in the early 20th century.

## Key Early Syntheses and Experimental Protocols

Two seminal papers from the early 20th century provide detailed experimental accounts of the synthesis of **4-acetylbiphenyl**. These publications are invaluable for understanding the historical laboratory practices and for replicating these foundational experiments.

### The Morgan and Walls Synthesis (1931)

In their 1931 publication in the Journal of the Chemical Society, Gilbert T. Morgan and Frank S. Walls described a robust method for the acylation of biphenyl. Their work was significant in demonstrating the preparation of various biphenyl derivatives.

Experimental Protocol:

A solution of biphenyl in carbon disulfide was treated with acetyl chloride in the presence of anhydrous aluminum chloride. The reaction mixture was stirred and heated, followed by hydrolysis with ice and hydrochloric acid. The resulting solid was then purified by crystallization from ethanol.

Quantitative Data from Morgan and Walls (1931):

Reactant Ratio (Biphenyl:Acetyl Chloride:AlCl <sub>3</sub> )	Solvent	Reaction Temperature (°C)	Yield (%)	Melting Point (°C)
1 : 1.1 : 1.2	Carbon Disulfide	Reflux	Not specified	120-121

### The Long and Henze Synthesis (1941)

L. M. Long and H. R. Henze, in a 1941 paper in the Journal of the American Chemical Society, further refined the synthesis of **4-acetylbiphenyl**, providing a detailed procedure that became a standard method for its preparation.

Experimental Protocol:

To a cooled suspension of anhydrous aluminum chloride in carbon disulfide, a solution of biphenyl and acetyl chloride in the same solvent was added dropwise with stirring. The reaction

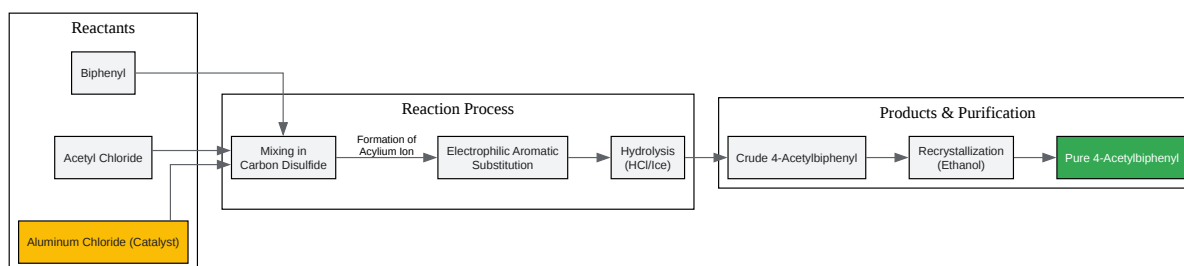
was allowed to proceed at room temperature before being hydrolyzed with a mixture of ice and concentrated hydrochloric acid. The crude product was collected and purified by recrystallization from ethanol.

Quantitative Data from Long and Henze (1941):

Reactant	Moles
Biphenyl	1.0
Acetyl Chloride	1.1
Aluminum Chloride	1.2
Yield	~85%
Melting Point	121-122°C

## Synthesis Workflow and Logic

The classical synthesis of **4-acetylbiphenyl** via the Friedel-Crafts acylation of biphenyl can be visualized as a straightforward electrophilic aromatic substitution reaction. The logical flow of this process is depicted in the following diagram.



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